

# Acantrifoic acid A physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acantrifoic acid A

Cat. No.: B591248

[Get Quote](#)

## Acantrifoic Acid A: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Acantrifoic acid A** is a naturally occurring triterpenoid isolated from the plant *Acanthopanax trifoliatum* (L.) Merr.[1] This document provides a comprehensive overview of its known physical and chemical properties. While research on the specific biological activities of **Acantrifoic acid A** is limited, this guide also explores the broader context of related compounds from its source organism and outlines general experimental approaches for its study.

### Physical and Chemical Properties

A summary of the key physical and chemical properties of **Acantrifoic acid A** is presented in the table below. The data is compiled from various chemical databases and supplier information.

Property	Value	Source
Molecular Formula	C <sub>32</sub> H <sub>48</sub> O <sub>7</sub>	PubChem[2]
Molecular Weight	544.7 g/mol	PubChem[2]
CAS Number	654663-85-1	PubChem[2]
Appearance	Powder	BOC Sciences[3]
Melting Point	278 °C	Biosynth[4]
Boiling Point	660.7 °C	Biosynth[4]
Solubility	Information not readily available. Commercial suppliers suggest it has low water solubility and offer solutions to improve it.	Phytochemicals online[5]
pKa	Information not readily available.	
Computed XLogP3	6.2	PubChem[2]
Computed Exact Mass	544.34000387 Da	PubChem[2]

## Biological Activity and Therapeutic Potential

Currently, there is a notable lack of specific studies on the biological activity and signaling pathways directly associated with **Acantrifoic acid A** in publicly available scientific literature. However, research on extracts from its source plant, *Acanthopanax trifoliatum*, and related triterpenoid compounds provides valuable insights into its potential therapeutic applications.

Extracts from *Acanthopanax trifoliatum* have been shown to possess significant anticancer activity against various cancer cell lines, including SF-268, MCF-7, HepG2, and NCI-H460.[1] The anticancer effects of these extracts are attributed to their terpenoid constituents.[1] Studies on other triterpenoids isolated from this plant, such as acantrifoic acid C and D, have demonstrated inhibitory effects against cancer cells.[1] This suggests that **Acantrifoic acid A**, as a structurally related triterpenoid, may also exhibit similar cytotoxic or antiproliferative properties.

Furthermore, extracts of *Acanthopanax trifoliatum* have been reported to have anti-inflammatory and anti-hyperalgesic activities.[6] These effects are often linked to the modulation of inflammatory pathways. While the specific mechanism of action for **Acantrifoic acid A** remains unelucidated, it is plausible that it could contribute to the overall anti-inflammatory profile of the plant extract.

Further research is required to isolate and characterize the specific biological targets and signaling pathways modulated by **Acantrifoic acid A** to fully understand its therapeutic potential.

## Experimental Protocols

Detailed experimental protocols for the isolation and analysis of **Acantrifoic acid A** are not explicitly available. However, based on general practices for the study of triterpenoids from plant sources, a general workflow can be outlined.

### General Protocol for Isolation and Analysis of Triterpenoids from *Acanthopanax trifoliatum*

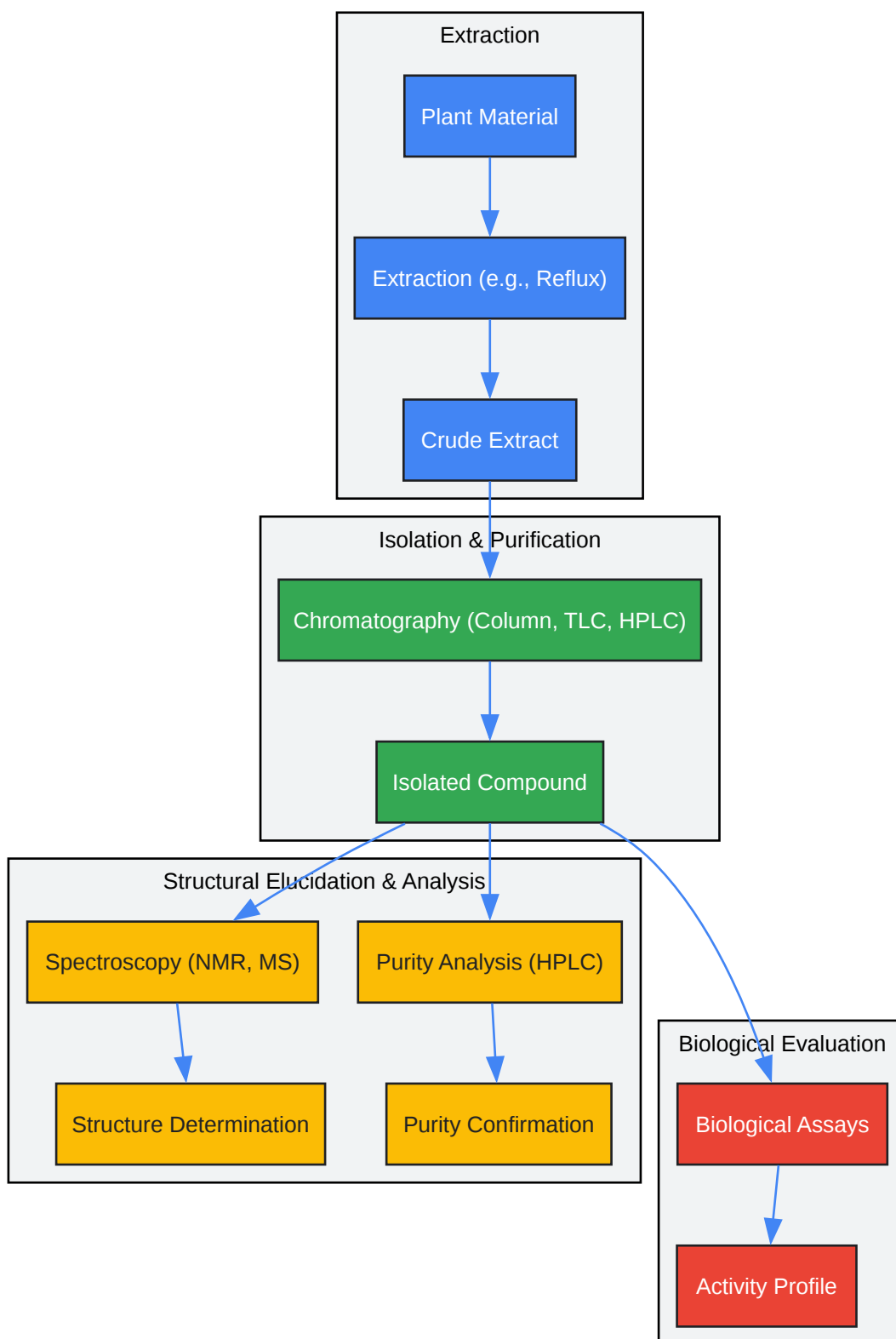
- Extraction:
  - Air-dried and powdered plant material (leaves, stems, or roots) is subjected to solvent extraction.
  - A common method involves sequential extraction with solvents of increasing polarity, such as petroleum ether followed by ethyl acetate, to fractionate compounds based on their solubility.
  - Reflux extraction is a commonly employed technique to enhance extraction efficiency.
- Isolation and Purification:
  - The crude extracts are concentrated under reduced pressure.
  - The resulting residue is subjected to various chromatographic techniques for the isolation of individual compounds.

- These techniques may include silica gel column chromatography, preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC).
- Structural Elucidation and Identification:
  - The structure of the isolated compounds is determined using spectroscopic methods.
  - Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and 2D NMR techniques like COSY, HSQC, and HMBC) is crucial for determining the carbon-hydrogen framework.
  - Mass Spectrometry (MS), including High-Resolution Mass Spectrometry (HRMS), is used to determine the molecular formula and fragmentation patterns.
  - Comparison of spectral data with literature values for known compounds can confirm the identity of the isolated substance.
- Purity Analysis:
  - The purity of the isolated **Acantrifoic acid A** is typically assessed using High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD) or an Evaporative Light Scattering Detector (HPLC-ELSD).<sup>[5]</sup>

## Visualizations

### Logical Workflow for Natural Product Analysis

The following diagram illustrates a generalized workflow for the extraction, isolation, and characterization of a natural product like **Acantrifoic acid A** from a plant source.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for natural product analysis.

## Conclusion

**Acantrifoic acid A** is a triterpenoid with defined physical and chemical properties but whose biological activities are yet to be specifically investigated. The known anticancer and anti-inflammatory properties of extracts from its source plant, *Acanthopanax trifoliatum*, suggest that **Acantrifoic acid A** may hold therapeutic potential. Further research is warranted to isolate this compound in sufficient quantities for comprehensive biological screening and to elucidate its mechanism of action and potential signaling pathways. The development of validated analytical methods will be crucial for its quantification in biological matrices and for quality control in any future applications.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Terpenoid composition and the anticancer activity of *Acanthopanax trifoliatum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Acantrifoic acid A | C<sub>32</sub>H<sub>48</sub>O<sub>7</sub> | CID 91886677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
- 4. Acantrifoic acid A | 654663-85-1 | EBB66385 | Biosynth [biosynth.com]
- 5. CAS 654663-85-1 | Acantrifoic acid A [phytopurify.com]
- 6. Anti-inflammatory and anti-hyperalgesic activities of *Acanthopanax trifoliatum* (L) Merr leaves - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Acantrifoic acid A physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591248#acanthrifoic-acid-a-physical-and-chemical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)